

Ceftazidime Pentahydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ceftazidime pentahydrate

Cat. No.: B7887694

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An in-depth examination of the chemical properties, mechanism of action, and analytical methodologies for the third-generation cephalosporin, **ceftazidime pentahydrate**. This guide is intended for researchers, scientists, and drug development professionals, providing key data, experimental protocols, and a visual representation of its biochemical interactions.

Core Chemical Identifiers and Properties

Ceftazidime pentahydrate is a widely utilized beta-lactam antibiotic with activity against a broad spectrum of bacteria, particularly Gram-negative organisms.^[1]

Identifier	Value
CAS Number	78439-06-2 ^[2]
IUPAC Name	(6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-(2-carboxypropan-2-yloxyimino)acetyl]amino]-8-oxo-3-(pyridin-1-ium-1-ylmethyl)-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate;pentahydrate ^[3]
Molecular Formula	C ₂₂ H ₃₂ N ₆ O ₁₂ S ₂ ^[4]
Molecular Weight	636.65 g/mol ^[4]

Physicochemical Data

A summary of the key physicochemical properties of **ceftazidime pentahydrate** is provided below, offering insights into its behavior in various experimental and physiological conditions.

Property	Value	Source
Appearance	White to cream-coloured powder	[5]
Water Solubility	Slightly soluble	[5]
Solubility	Soluble in acid, alkali, and dimethyl sulfoxide; insoluble in 95% ethanol, ethyl acetate, acetone, chloroform.	[5]
Storage Temperature	2-8°C	
pKa (Strongest Acidic)	2.82	[6]
pKa (Strongest Basic)	0.72	[6]

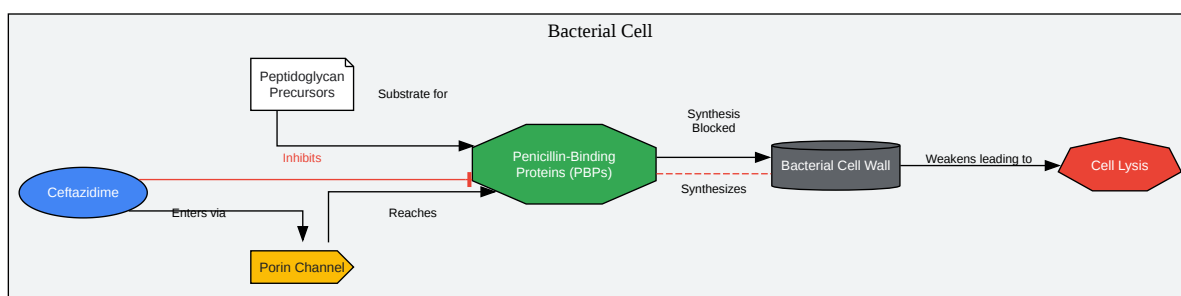
Crystallographic Data

The crystalline structure of **ceftazidime pentahydrate** has been determined, providing a foundational understanding of its solid-state properties.

Parameter	Value
Space Group	P 21 21 21
a	8.9716 Å
b	10.3943 Å
c	31.5444 Å
α , β , γ	90.0°
Source:[4]	

Mechanism of Action

Ceftazidime exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[7] This action is primarily achieved through the targeting of penicillin-binding proteins (PBPs), which are essential enzymes in the final steps of peptidoglycan synthesis.[6][8] The binding of ceftazidime to these proteins, particularly PBP3 in Gram-negative bacteria, disrupts the cross-linking of peptidoglycan chains, leading to a weakened cell wall and subsequent cell lysis.[5][7]

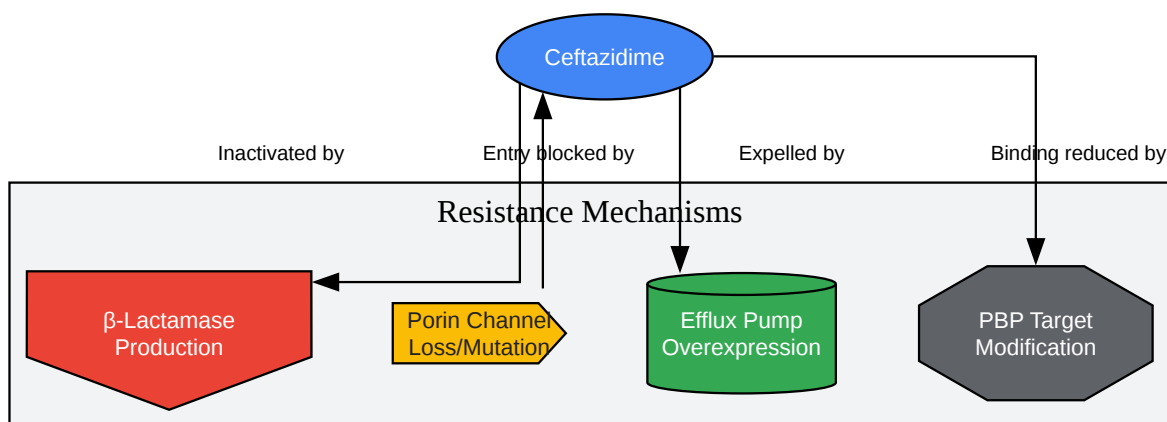


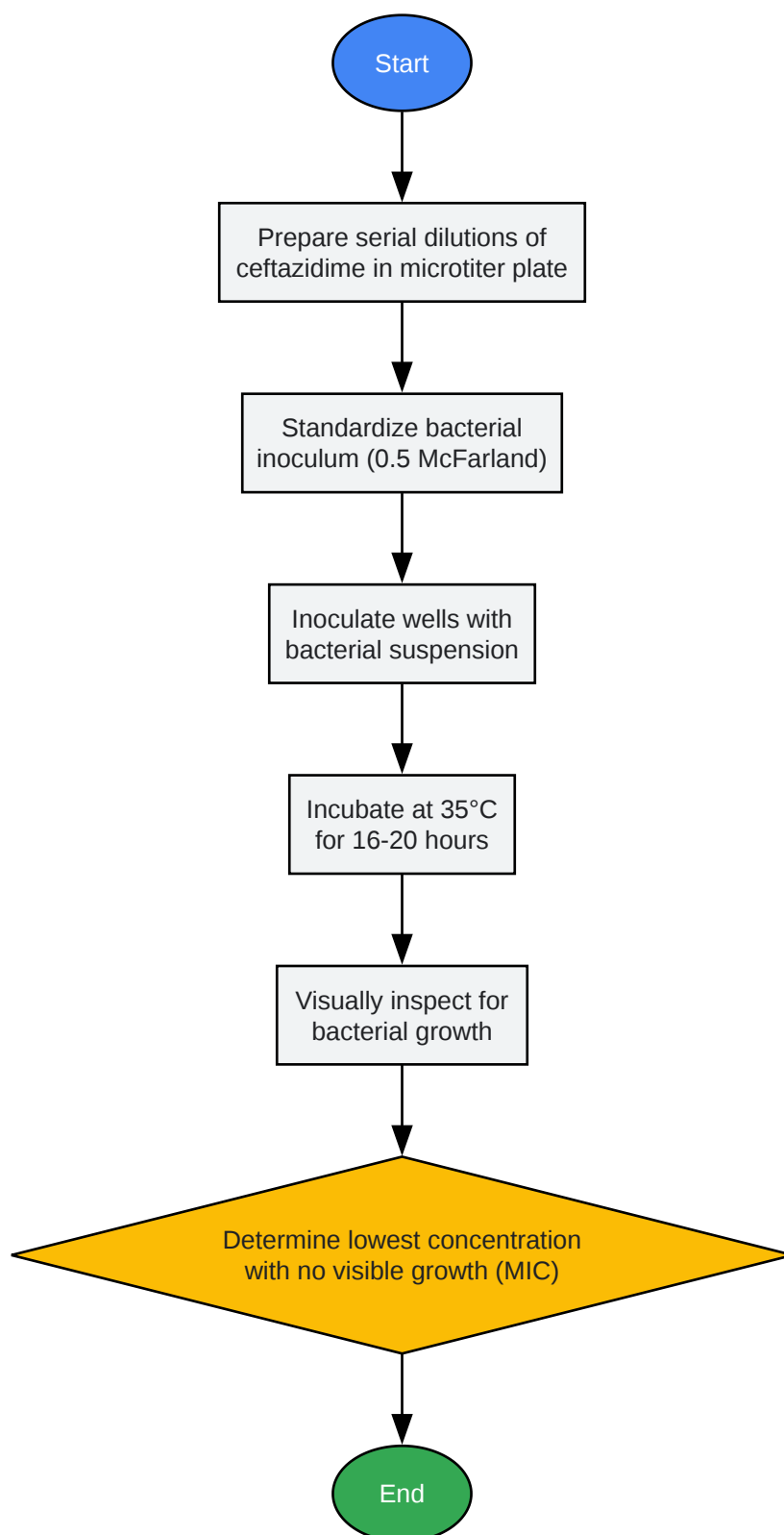
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Caption: Mechanism of ceftazidime action.

Mechanisms of Bacterial Resistance

The emergence of resistance to ceftazidime is a significant clinical concern. Bacteria have evolved several mechanisms to counteract the efficacy of this antibiotic.





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